

Application Notes and Protocols: Preparation of (S)-ZINC-3573 Stock Solutions in DMSO

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Compound of Interest

Compound Name: (S)-ZINC-3573

Cat. No.: B15571208

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Abstract

(S)-ZINC-3573 serves as an inactive control probe for (R)-ZINC-3573, a selective agonist for the Mas-related G protein-coupled receptor X2 (MRGPRX2).^{[1][2]} Accurate and consistent preparation of stock solutions is critical for reliable experimental outcomes in pharmacological and biological research. This document provides a detailed protocol for the preparation, storage, and handling of **(S)-ZINC-3573** stock solutions in dimethyl sulfoxide (DMSO).

Compound Information

A summary of the key properties of **(S)-ZINC-3573** is presented in Table 1. This information is essential for accurate calculations and proper handling of the compound.

| Property | Value | Reference |
|--------------------|--|-----------|
| Molecular Formula | C ₁₈ H ₂₁ N ₅ | [3][4] |
| Molecular Weight | 307.39 g/mol | [3][4][5] |
| Appearance | White to beige powder | [3] |
| Purity | ≥98% (HPLC) | [3][4] |
| Solubility in DMSO | 5 mg/mL (warmed) to 100 mM | [3][4] |
| Storage (Powder) | 2-8°C for short term, -20°C for long term | [3][5] |
| CAS Number | 2095596-11-3 | [3][4] |

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **(S)-ZINC-3573** in DMSO.

Materials and Equipment

- **(S)-ZINC-3573** powder
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Water bath or heating block (optional, for warming)
- Sonicator (optional)

- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Safety Precautions

- **(S)-ZINC-3573** is classified as a skin irritant.[3]
- Handle the compound in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE to avoid skin and eye contact.
- Consult the Safety Data Sheet (SDS) for complete safety information.

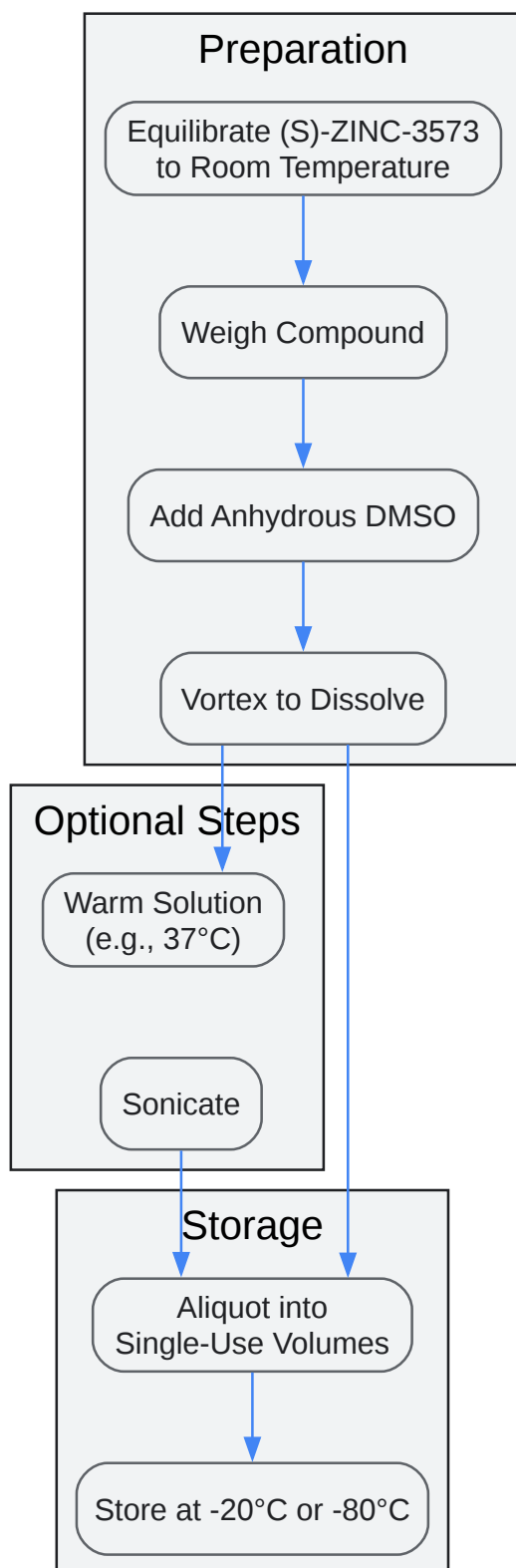
Step-by-Step Procedure

- Equilibration: Allow the vial of **(S)-ZINC-3573** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Tare a sterile microcentrifuge tube or amber glass vial on a calibrated analytical balance. Carefully weigh the desired amount of **(S)-ZINC-3573** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.074 mg of the compound.
- Calculation:
 - Volume of DMSO (L) = Mass of compound (g) / (Molecular Weight (g/mol) x Desired Concentration (mol/L))
 - Example for 1 mL of 10 mM stock:
 - Mass = 3.074 mg = 0.003074 g
 - Volume = 0.003074 g / (307.39 g/mol * 0.010 mol/L) = 0.001 L = 1 mL
- Dissolution: Add the calculated volume of anhydrous DMSO to the vial containing the weighed compound. Use a calibrated micropipette for accurate volume addition.
- Mixing: Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. Visual inspection should confirm a clear solution with no visible particulates.

- Warming and Sonication (if necessary): If the compound does not readily dissolve, warming the solution to 37°C or up to 60°C in a water bath or heating block may be required.^{[6][7]} Gentle sonication can also aid in dissolution.^[7] Ensure the solution has cooled to room temperature before use.
- Storage:
 - For short-term storage (days to weeks), store the stock solution at 2-8°C.^{[3][5]}
 - For long-term storage (months), aliquot the stock solution into smaller, single-use volumes and store at -20°C or -80°C to avoid repeated freeze-thaw cycles.^{[6][8]}
 - Stock solutions stored at -20°C are typically stable for at least one month, and up to six months at -80°C.^[6]

Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **(S)-ZINC-3573** stock solution.



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Caption: Workflow for preparing **(S)-ZINC-3573** stock solution.

Conclusion

This application note provides a comprehensive and detailed protocol for the preparation of **(S)-ZINC-3573** stock solutions in DMSO. Adherence to these guidelines for handling, preparation, and storage will help ensure the integrity and consistency of the compound, leading to more reliable and reproducible experimental results. Always refer to the product-specific information and Safety Data Sheet provided by the supplier for the most accurate and up-to-date information.

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